

# Personal protective equipment for handling 5-Hydroxyindole-3-acetic acid-d2

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## Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid-d2

Cat. No.: B590903

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## Essential Safety and Handling Guide for 5-Hydroxyindole-3-acetic acid-d2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxyindole-3-acetic acid-d2**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of the compound.

## Chemical and Physical Properties

A summary of the known properties of **5-Hydroxyindole-3-acetic acid-d2** is presented below. This information is critical for safe storage and handling.

Property	Value	Source
CAS Number	56209-31-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>7</sub> D <sub>2</sub> NO <sub>3</sub>	<a href="#">[3]</a>
Molecular Weight	193.20 g/mol	<a href="#">[3]</a>
Appearance	White to Beige Solid	<a href="#">[5]</a>
Storage Temperature	4°C under nitrogen or -70°C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Slightly soluble in DMSO and Methanol	<a href="#">[5]</a> <a href="#">[6]</a>
Stability	Light Sensitive	<a href="#">[5]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

Based on the safety data sheet for the non-deuterated analogue, 5-Hydroxyindole-3-acetic acid, the deuterated compound should be handled as a hazardous substance.[\[7\]](#) It is considered harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[7\]](#) The following PPE is mandatory.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Double gloving provides an additional layer of protection. <a href="#">[8]</a> <a href="#">[9]</a>
Eye and Face Protection	Safety glasses or goggles and face shield	Use safety goggles that provide a good seal around the eyes. A face shield offers extra protection against splashes. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Body Protection	Laboratory coat or chemical-resistant apron/suit	A chemical-resistant lab coat or apron should be worn to protect clothing and skin from splashes. <a href="#">[8]</a> <a href="#">[11]</a> For higher risk activities, a chemical-resistant suit may be necessary. <a href="#">[9]</a> <a href="#">[11]</a>
Respiratory Protection	Fume hood or respirator	Always handle the compound in a well-ventilated area, preferably within a certified chemical fume hood. <a href="#">[8]</a> If a fume hood is not available, a respirator with appropriate cartridges for organic vapors and acid gases should be used. <a href="#">[9]</a> <a href="#">[11]</a>

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **5-Hydroxyindole-3-acetic acid-d2** is essential to minimize risks and prevent isotopic dilution.

## Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.

- **Storage:** Store the compound in a tightly sealed container, protected from light, at the recommended temperature (4°C under nitrogen or -70°C).[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Inert Atmosphere:** To prevent isotopic exchange with atmospheric moisture, store under an inert atmosphere such as nitrogen or argon.[\[12\]](#)

## Handling and Use

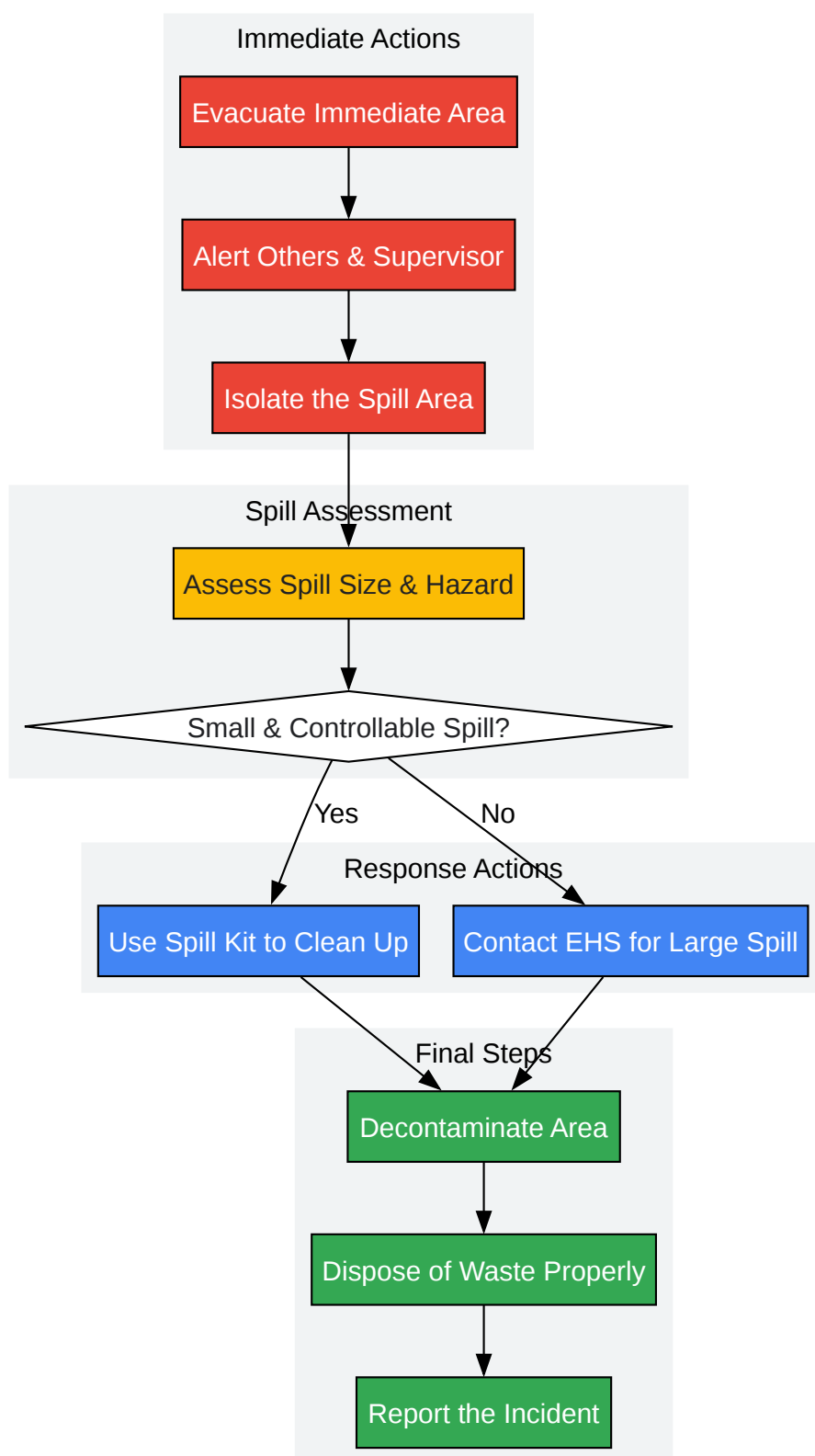
- **Controlled Environment:** All handling of the solid compound and its solutions should be performed in a chemical fume hood to mitigate inhalation risks.[\[8\]](#)
- **Personal Protective Equipment:** Ensure all required PPE is worn correctly before handling the compound.
- **Weighing:** Weigh the compound in a fume hood or a ventilated balance enclosure.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly. Be aware of the compound's limited solubility in DMSO and Methanol.[\[5\]](#)[\[6\]](#)
- **Preventing Contamination:** Use clean, dry spatulas and glassware to prevent contamination and isotopic dilution.

## Disposal Plan

- **Waste Segregation:** All waste contaminated with **5-Hydroxyindole-3-acetic acid-d2**, including empty containers, used PPE, and solutions, must be collected in a designated, properly labeled hazardous waste container.
- **Waste Disposal:** Dispose of the chemical waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, follow the established emergency protocol immediately. The workflow below outlines the necessary steps to ensure a safe and effective response.



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Caption: Workflow for responding to a chemical spill.

This structured approach ensures that all personnel are prepared to handle **5-Hydroxyindole-3-acetic acid-d2** safely and effectively, minimizing risks to themselves and their colleagues while preserving the integrity of the research material.

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